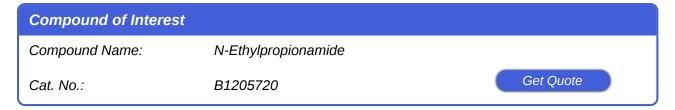


An In-depth Technical Guide to the Physicochemical Properties of N-Ethylpropionamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **N-Ethylpropionamide**, complete with detailed experimental protocols for their determination. The information is curated to support research and development activities where precise physicochemical data is paramount.

Core Physicochemical Data

The accurate determination of a compound's boiling and melting points is fundamental for its identification, purity assessment, and handling.[1][2][3] **N-Ethylpropionamide** is a secondary carboxylic acid amide with distinct thermal properties.[4] The quantitative data for its boiling and melting points are summarized below.

Property	Value	Conditions
Boiling Point	116 °C	at 25 mmHg
Melting Point	105 °C	(lit.)

Citations: Boiling Point[5][6][7][8][9], Melting Point[7]



Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling and melting points of **N-Ethylpropionamide**.

For substances available in limited quantities, the micro-boiling point method is a convenient and accurate approach.[10][11]

Materials:

- N-Ethylpropionamide sample (~0.5 mL)
- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., metal heating block or Thiele tube)[1][10]
- Clamping and stand apparatus

Procedure:

- Sample Preparation: Place approximately 0.5 mL of the N-Ethylpropionamide sample into the small test tube.[11]
- Capillary Insertion: Insert the capillary tube, with its open end down, into the liquid sample.
- Apparatus Setup:
 - Secure the test tube in the heating block.
 - Position a thermometer such that the bulb is about 1 cm above the surface of the liquid.
 [11] This ensures the temperature of the vapor is measured as the liquid refluxes.[10][11]
- Heating and Observation:



- Begin heating the apparatus gently. Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.[10]
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary.[10] This occurs when the vapor pressure of the liquid equals the atmospheric pressure.[11]
- Temperature Recording:
 - Continue to heat until a condensation ring of the refluxing vapor is stable on the walls of the test tube, level with the thermometer bulb.[11]
 - The stable temperature reading on the thermometer at this point is the boiling point of the sample.[10][12]
- Confirmation (Thiele Tube Method): Alternatively, after observing a rapid stream of bubbles, heating can be stopped. The moment the bubbling ceases and the liquid is drawn back into the capillary tube corresponds to the boiling point.[10]

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[1][13] The sharpness of the melting range is a strong indicator of the sample's purity; pure compounds typically exhibit a sharp melting point within a 0.5-1.0°C range, whereas impurities lead to a depressed and broader melting range.[1][2]

Materials:

- Dry, powdered N-Ethylpropionamide sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., MelTemp or DigiMelt)[1][14]
- Mortar and pestle (if sample is not powdered)

Procedure:

 Sample Preparation: Ensure the N-Ethylpropionamide sample is completely dry and finely powdered.[13]

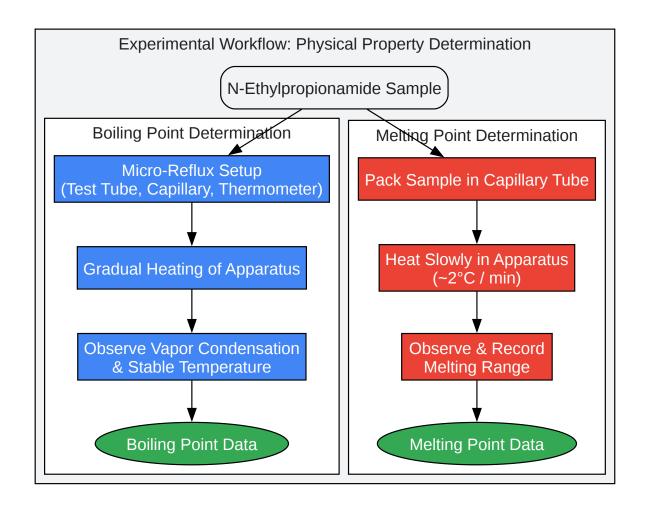


- · Capillary Packing:
 - Press the open end of a capillary tube into the powdered sample.
 - Invert the tube and tap it gently on a hard surface, or drop it down a long section of glass tubing, to pack the solid tightly into the sealed end.[14]
 - The packed sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the packed capillary tube into the sample holder of the melting point apparatus.[13][14]
- Heating and Determination:
 - If the approximate melting point is known (around 105°C), heat the apparatus rapidly to about 15-20°C below this temperature.[15]
 - Reduce the heating rate significantly, to approximately 1-2°C per minute, as you approach
 the expected melting point.[1][15] A slow heating rate is critical for the system to maintain
 thermal equilibrium, ensuring an accurate reading.[15]
- Observation and Recording:
 - Record the temperature at which the first droplet of liquid becomes visible.
 - Record the temperature at which the entire sample has completely melted into a clear liquid.
 - The recorded values constitute the melting point range. For a pure sample, this range should be narrow.

Logical and Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the primary physical properties of an **N-Ethylpropionamide** sample.





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